

Indium-110: A Technical Guide to its Nuclear Properties and Decay Characteristics

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Compound of Interest

Compound Name: Indium-110

CAS No.: 14133-75-6

Cat. No.: B1235001

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Indium-110 (^{110}In) is a neutron-deficient isotope of indium that undergoes radioactive decay, primarily through electron capture and positron emission. This document provides a comprehensive technical overview of the nuclear properties, decay characteristics, and production of ^{110}In , tailored for researchers, scientists, and professionals in drug development. It includes detailed data on its decay scheme, half-life, and emitted radiations, alongside methodologies for its production and experimental analysis.

Nuclear Properties of Indium-110

Indium-110 possesses a nucleus with 49 protons and 61 neutrons. It exists in a ground state and a metastable isomeric state, each with distinct nuclear properties.

Table 1: Key Nuclear Properties of **Indium-110** and its Isomer

Property	^{110}In (Ground State)	$^{110\text{m}}\text{In}$ (Isomer)
Half-life	4.92(8) hours[1]	69.1(5) minutes[1][2]
Decay Mode	100% Electron Capture (EC) / Positron (β^+) Emission[1]	100% Electron Capture (EC) / Positron (β^+) Emission[2]
Decay Energy (Q)	3.878(11) MeV[1]	Not explicitly stated
Spin and Parity ($J\pi$)	7+[1]	2+[2]
Daughter Nuclide	^{110}Cd [1]	^{110}Cd [2]
Excitation Energy	0 keV	62.08(4) keV[1][2]

Decay Characteristics and Scheme

Indium-110 decays exclusively to Cadmium-110 (^{110}Cd) via electron capture and positron emission. The decay of the 7+ ground state of ^{110}In populates various excited states of ^{110}Cd , which then de-excite by emitting gamma rays. The decay of the 2+ isomeric state also leads to ^{110}Cd .

Gamma Radiation

The decay of ^{110}In is associated with the emission of several gamma rays of characteristic energies and intensities. These emissions are crucial for the identification and quantification of the isotope.

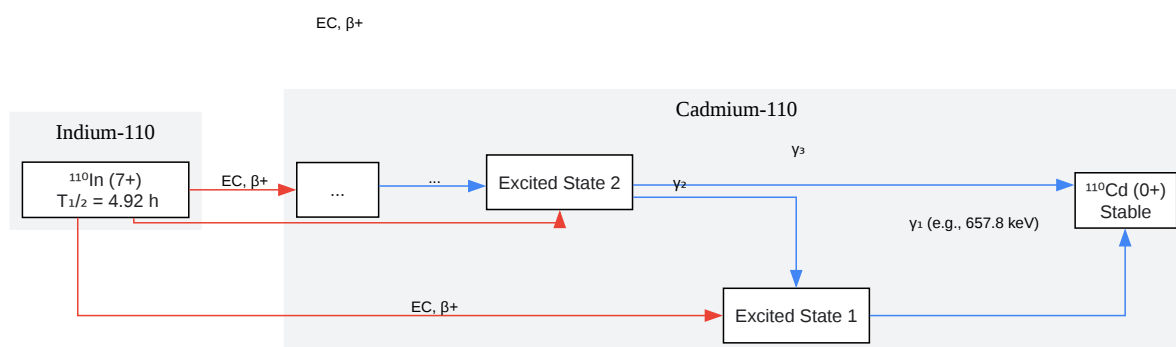
Table 2: Principal Gamma-Ray Emissions from the Decay of ^{110}In

Energy (keV)	Intensity (%)
657.7622	98.3
707.40	-
884.685	-
937.493	-
2129.53	-
2211.49	-
2317.54	-

(Note: A comprehensive list with intensities for all gamma rays requires detailed analysis of the Nuclear Data Sheets for A=110. The provided table lists the most prominent gamma ray and other identified emissions.)[3][4][5]

Decay Scheme Diagram

The following diagram illustrates the decay of the **Indium-110** ground state to the excited levels of Cadmium-110.



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Caption: Simplified decay scheme of **Indium-110**.

Production of Indium-110

Indium-110 is typically produced in a cyclotron by bombarding a cadmium target with protons.

The primary nuclear reaction is $^{110}\text{Cd}(\text{p},\text{n})^{110}\text{In}$.

Experimental Protocol for Production

1. Target Preparation:

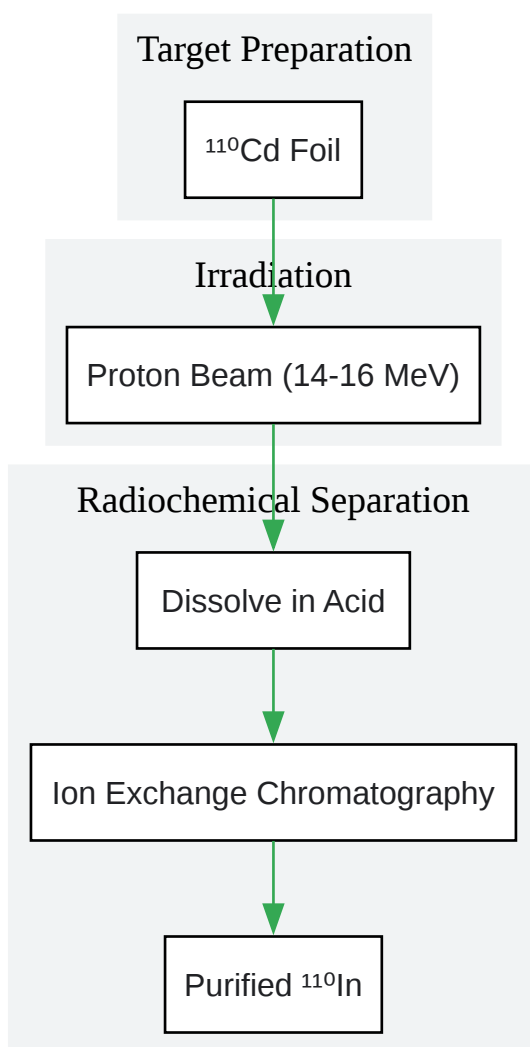
- A thin foil of natural or isotopically enriched Cadmium-110 (^{110}Cd) is used as the target material. The thickness of the foil is optimized based on the proton beam energy to maximize the yield of ^{110}In while minimizing the production of impurities.

2. Irradiation:

- The cadmium target is irradiated with a proton beam of a specific energy, typically in the range of 14-16 MeV.^[1] The beam current and irradiation time are adjusted to achieve the desired activity of ^{110}In . A stacked-foil activation technique can be employed to measure the production cross-sections at various proton energies.^[4] Copper foils are often included in the stack as energy degraders and for beam monitoring.^[1]

3. Radiochemical Separation:

- Following irradiation, the indium radioisotopes are chemically separated from the bulk cadmium target material. A common method involves dissolving the target in an appropriate acid (e.g., HCl) and utilizing ion exchange chromatography.
- For instance, a simple radiochemical method using a Dowex 50 X 8 cation exchanger can achieve a separation yield of over 98% for radioindium from cadmium.^{[3][6]} The separation is based on the differential sorption of indium and cadmium ions in a dilute HCl solution.



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Caption: Workflow for the production of **Indium-110**.

Experimental Methodologies for Characterization

Half-life Measurement

The half-life of ¹¹⁰In can be determined by measuring the decay of its characteristic gamma-ray photopeaks over time.

Protocol:

- Sample Preparation: A sample of the purified ¹¹⁰In is prepared for counting.

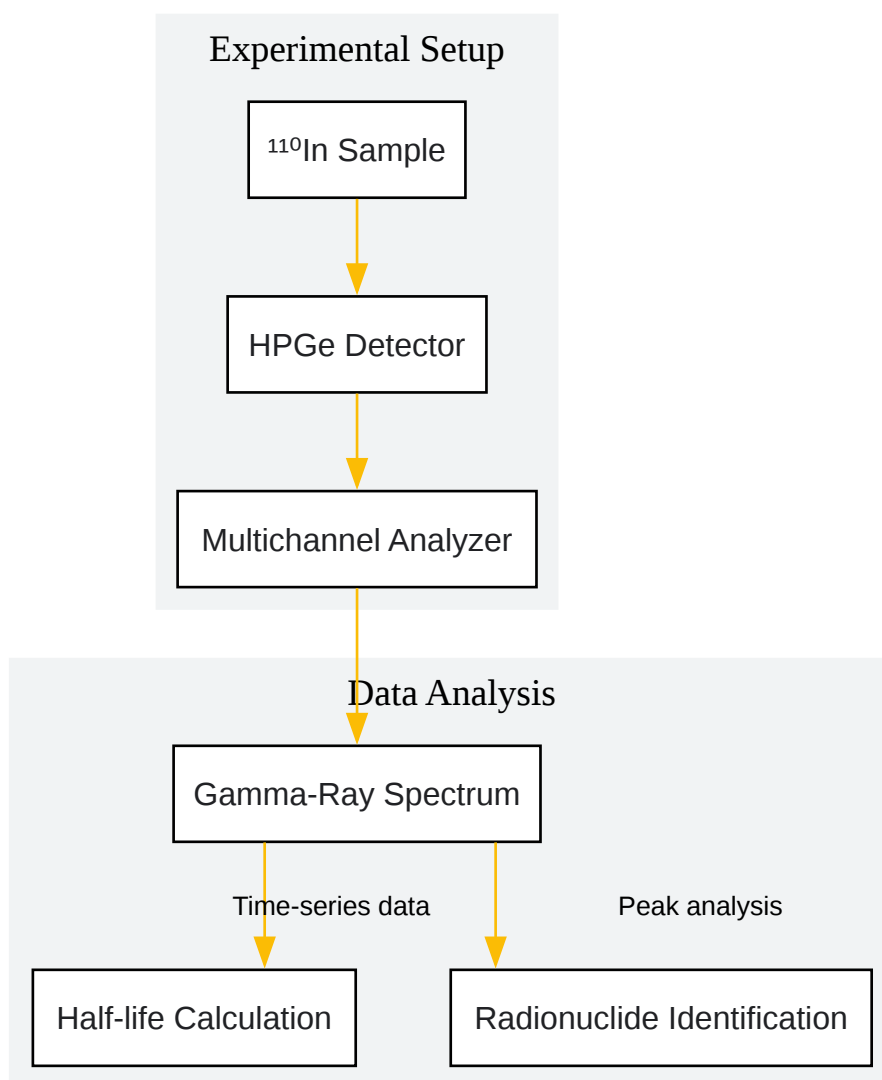
- **Gamma-Ray Spectroscopy:** The sample is placed in front of a high-purity germanium (HPGe) detector, which is a semiconductor detector known for its excellent energy resolution.^{[7][8]} The detector is coupled to a multichannel analyzer (MCA) to acquire the gamma-ray spectrum.
- **Data Acquisition:** A series of gamma-ray spectra are acquired at regular time intervals. The net counts in the full-energy peak of a prominent gamma-ray (e.g., 657.8 keV) are recorded for each spectrum.
- **Data Analysis:** The natural logarithm of the net counts is plotted against the decay time. The data points should form a straight line, and the slope of this line corresponds to the decay constant (λ). The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2)/\lambda$.^{[9][10][11]}

Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is essential for identifying and quantifying ^{110}In and any potential radionuclidic impurities.

Protocol:

- **Detector System:** A calibrated HPGe detector is used. The detector is typically cooled with liquid nitrogen to reduce thermal noise and improve resolution.^{[12][13]}
- **Energy and Efficiency Calibration:** The detector is calibrated for energy and efficiency using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Sample Measurement:** The ^{110}In sample is placed at a reproducible distance from the detector, and a gamma-ray spectrum is acquired for a sufficient duration to obtain statistically significant data.
- **Spectrum Analysis:** The resulting spectrum is analyzed to identify the photopeaks corresponding to the gamma rays emitted from the decay of ^{110}In . The energy of each peak is used for radionuclide identification, and the area of the peak is proportional to the activity of the radionuclide.^[14]



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Caption: Workflow for the characterization of **Indium-110**.

Conclusion

Indium-110, with its relatively short half-life and positron-emitting decay mode, holds potential for applications in nuclear medicine, particularly in Positron Emission Tomography (PET). A thorough understanding of its nuclear properties, decay characteristics, and production methods is essential for its development and use in research and clinical settings. This guide provides a foundational overview of these key technical aspects to support ongoing and future investigations involving this radionuclide.

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